

Application Notes and Protocols: Diethyl Dodecanedioate as a Polymer Plasticizer

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Compound of Interest

Compound Name: Diethyl dodecanedioate

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Abstract

This document provides detailed application notes and experimental protocols for the use of **Diethyl Dodecanedioate** (DEDD) as a plasticizer in polymers. **Diethyl dodecanedioate** is a bio-based, high-molecular-weight aliphatic ester that shows promise as a safe and effective alternative to traditional phthalate-based plasticizers.^[1] Due to its low volatility and expected good compatibility with various polymers, it is a candidate for applications requiring high permanence and safety, such as in medical devices and pharmaceutical packaging.^{[1][2]} The information herein is compiled from available data on DEDD and chemically similar long-chain dicarboxylate esters.

Introduction to Diethyl Dodecanedioate as a Plasticizer

Diethyl dodecanedioate (CAS No. 10471-28-0) is a diester of dodecanedioic acid and ethanol.^[1] It is a colorless to pale yellow liquid with a mild odor, soluble in organic solvents, and has limited solubility in water.^[1] Its primary applications in the polymer industry are as a plasticizer and in the production of polyesters, where it enhances flexibility and durability.^[1] With a relatively high boiling point and low volatility, it is suitable for various industrial applications.^[1] Furthermore, it exhibits low toxicity, positioning it as a safer alternative to some conventional plasticizers.^[1]

Plasticizers are additives that increase the flexibility, workability, and distensibility of a polymer.[3] They function by embedding themselves between the polymer chains, which reduces the intermolecular forces and allows the chains to move more freely.[4] This molecular rearrangement results in a decrease in the glass transition temperature (T_g), transforming a rigid polymer into a more flexible material.[4]

Physicochemical Properties

A fundamental understanding of the monomer's physical properties is essential for designing and optimizing polymerization and plasticization processes.

Property	Diethyl Dodecanedioate	Reference
CAS Number	10471-28-0	[5]
Molecular Formula	C ₁₆ H ₃₀ O ₄	[5]
Molecular Weight	286.41 g/mol	[5]
Melting Point	15 °C	[6]
Boiling Point	192-193 °C @ 14 mmHg	[5]
Density	0.951 g/mL @ 25 °C	[6]

Applications in Polymers

Diethyl dodecanedioate is a versatile plasticizer with potential applications in a range of polymers, most notably:

- Polyvinyl Chloride (PVC): To impart flexibility for use in medical tubing, blood bags, flooring, and wire insulation.[4][7]
- Polylactic Acid (PLA): To improve the ductility and reduce the brittleness of this biodegradable polymer, expanding its use in packaging and biomedical applications.[8][9]
- Other Thermoplastics and Elastomers: As a modifier to enhance flexibility and performance.[10]

Expected Performance Data

The following data is extrapolated from studies on chemically similar long-chain dicarboxylate esters and represents the expected performance of **diethyl dodecanedioate** in PVC.

Table 1: Mechanical Properties of Plasticized PVC (50 phr Plasticizer)

Property	Test Method	PVC with Diethyl Dodecanedioate (Expected)	PVC with DEHP (Reference)
Tensile Strength (MPa)	ASTM D882	16 - 22	20 - 25
Elongation at Break (%)	ASTM D882	300 - 400	250 - 350
Hardness (Shore A)	ASTM D2240	80 - 90	85 - 95

Table 2: Thermal and Migration Properties of Plasticized PVC (50 phr Plasticizer)

Property	Test Method	PVC with Diethyl Dodecanedioate (Expected)	PVC with DEHP (Reference)
Glass Transition Temp. (°C)	DSC	5 - 15	10 - 20
Volatility (Weight Loss, %)	ASTM D1203	< 1.5	< 2.0
Migration into Hexane (%)	ASTM D3291	< 3.0	< 4.0

Experimental Protocols

Protocol 1: Preparation of Plasticized Polymer Films (Solvent Casting Method)

Objective: To prepare flexible polymer films with varying concentrations of **diethyl dodecanedioate** for subsequent evaluation.

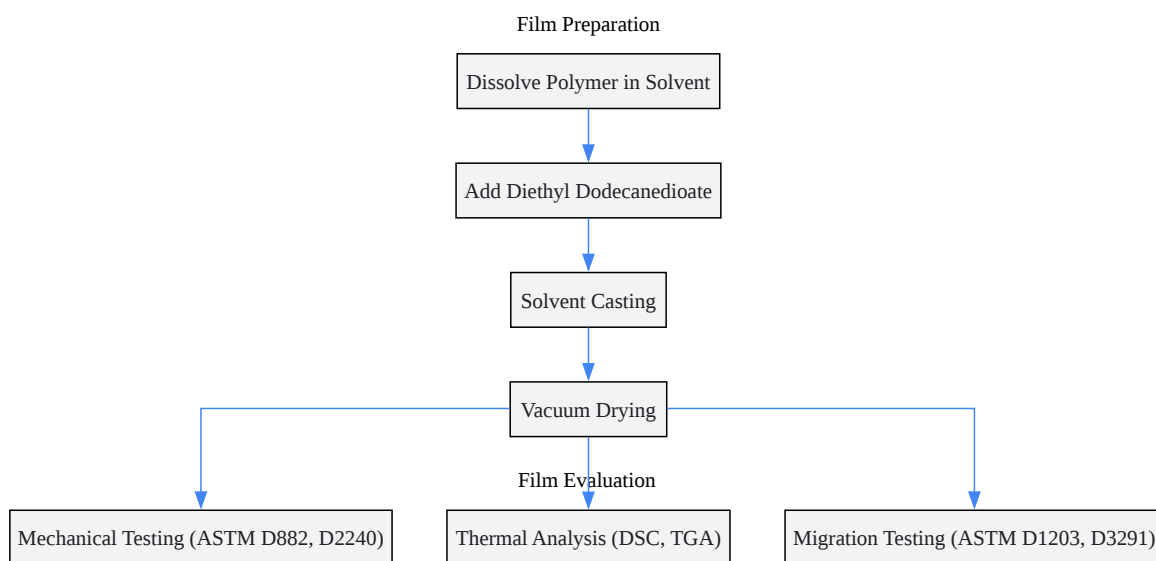
Materials:

- Polymer resin (e.g., PVC, PLA)
- **Diethyl dodecanedioate** (DEDD)
- Tetrahydrofuran (THF) or other suitable solvent
- Glass Petri dishes or flat glass plates
- Magnetic stirrer and stir bars
- Vacuum oven

Procedure:

- In a glass beaker, dissolve a known amount of the polymer resin in a suitable solvent (e.g., THF) with magnetic stirring until a homogenous solution is formed.
- Add the desired amount of **diethyl dodecanedioate** (e.g., 30-60 phr - parts per hundred resin) to the polymer solution and continue stirring for at least 10 minutes to ensure complete mixing.
- Pour the resulting solution into a clean, level glass Petri dish or onto a glass plate.
- Allow the solvent to evaporate in a fume hood at ambient temperature.
- Once a film has formed, transfer it to a vacuum oven and dry at 60°C for a minimum of 4 hours to remove any residual solvent.[\[4\]](#)
- Carefully peel the flexible polymer film from the glass surface for further testing.[\[4\]](#)

Diagram 1: Experimental Workflow for Preparation and Evaluation of Plasticized Polymer Films



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Caption: Workflow for plasticized film preparation and subsequent evaluation.

Protocol 2: Evaluation of Mechanical Properties

Objective: To determine the tensile strength, elongation at break, and hardness of the prepared plasticized films.[4]

Materials and Equipment:

- Plasticized polymer films
- Universal Testing Machine (UTM) with appropriate grips

- Dumbbell-shaped die cutter (ASTM D882)
- Shore A Durometer (ASTM D2240)
- Conditioning chamber ($23 \pm 2^{\circ}\text{C}$, $50 \pm 5\%$ relative humidity)

Procedure:

A. Tensile Testing (ASTM D882):

- Cut the polymer films into dumbbell-shaped specimens using the standard die.[\[4\]](#)
- Condition the specimens for at least 40 hours at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity.[\[4\]](#)
- Measure the thickness and width of the gauge section of each specimen.
- Mount the specimen in the grips of the UTM.
- Conduct the tensile test at a specified crosshead speed (e.g., 50 mm/min).[\[4\]](#)
- Record the tensile strength at break and the percentage of elongation at break.[\[4\]](#)

B. Hardness Testing (ASTM D2240):

- Stack several layers of the polymer film to achieve the required thickness for the Shore A durometer.[\[4\]](#)
- Place the stacked sample on a hard, flat surface.
- Press the durometer foot firmly onto the sample, ensuring it is parallel to the surface.
- Record the hardness reading within 1-2 seconds of firm contact.
- Take measurements at multiple points on the sample surface and calculate the average value.[\[4\]](#)

Protocol 3: Thermal Analysis

Objective: To assess the effect of **diethyl dodecanedioate** on the glass transition temperature (T_g) and the thermal stability of the polymer.^[4]

Materials and Equipment:

- Plasticized polymer films
- Differential Scanning Calorimeter (DSC)
- Thermogravimetric Analyzer (TGA)

Procedure:

A. Differential Scanning Calorimetry (DSC):

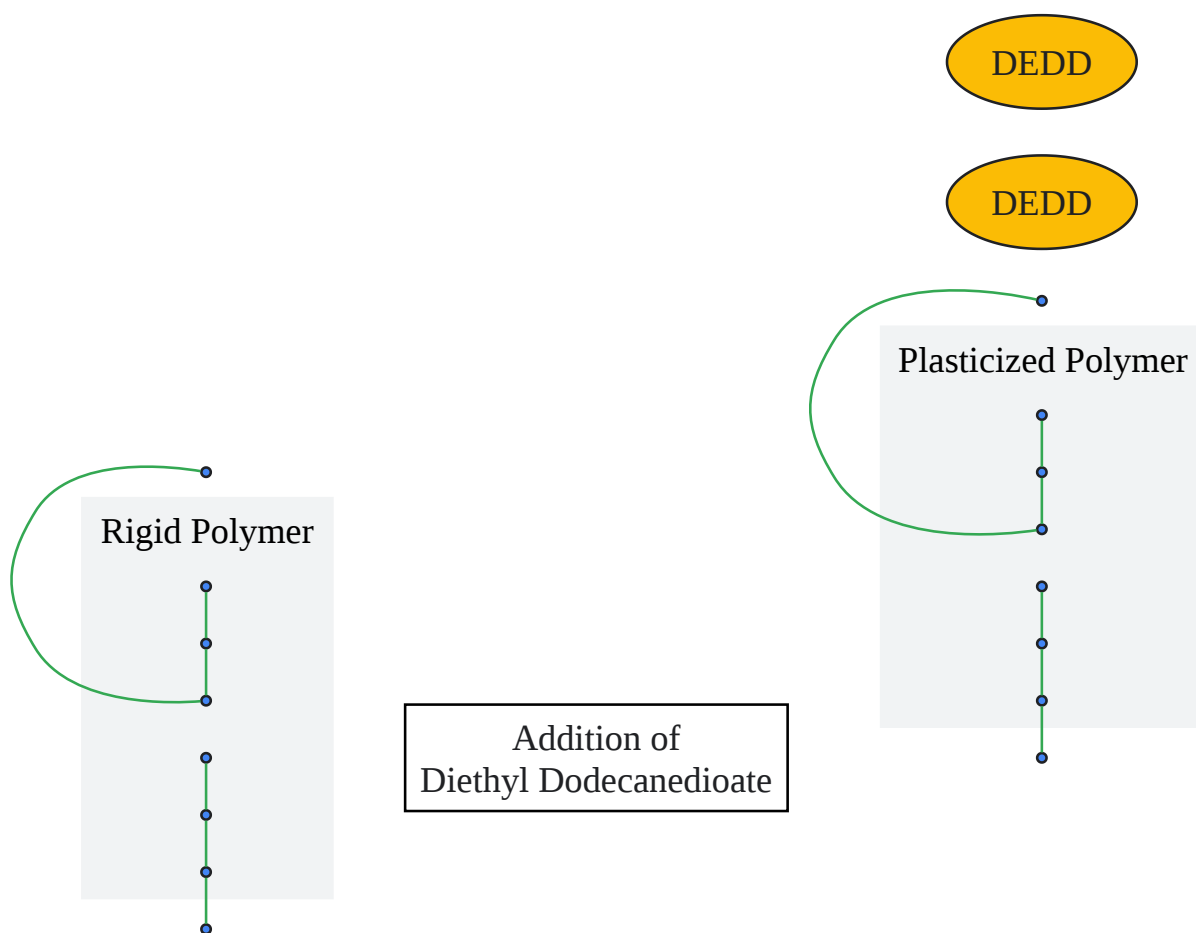
- Seal a small, accurately weighed sample (5-10 mg) of the polymer film in an aluminum DSC pan.^[4]
- Place the pan in the DSC cell.
- Heat the sample at a controlled rate (e.g., 10°C/min) to a temperature above its expected melting point to erase its thermal history.^[4]
- Cool the sample at a controlled rate (e.g., 10°C/min) to a temperature below its expected T_g.^[4]
- Reheat the sample at the same controlled rate.
- Determine the glass transition temperature (T_g) from the second heating scan.

B. Thermogravimetric Analysis (TGA):

- Place a small, known weight of the polymer film in the TGA instrument.^[4]
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10°C/min) over a specified temperature range (e.g., 30°C to 600°C).^[4]

- Record the weight loss as a function of temperature to determine the onset of thermal degradation.

Diagram 2: Mechanism of Polymer Plasticization



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Caption: **Diethyl dodecanedioate** increases the space between polymer chains.

Safety and Handling

While **diethyl dodecanedioate** is reported to have low toxicity, standard laboratory safety practices should be followed.^[1] This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handle the chemical in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

Troubleshooting

- **Poor Film Quality:** If films are brittle or contain bubbles, ensure the polymer is fully dissolved before casting and that the solvent evaporates slowly in a controlled environment.
- **Inconsistent Mechanical Properties:** Ensure that specimens are conditioned properly and that testing is performed under consistent conditions.
- **Plasticizer Leaching:** If the plasticizer leaches out over time, consider optimizing the concentration or using a co-plasticizer to improve compatibility.^[11]

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